

Technical Guide: The Role of Nitro-Pyrazole Alcohols in Energetic Materials

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Compound of Interest

Compound Name: (1-methyl-3-nitro-1H-pyrazol-5-yl)methanol

CAS No.: 1227210-46-9

Cat. No.: B2952078

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Executive Summary

The transition from traditional secondary explosives (RDX, HMX) to Insensitive Munitions (IM) requires materials that balance high energy density with thermal stability and reduced shock sensitivity. Nitro-pyrazole alcohols represent a critical class of intermediates in this domain. Unlike traditional carbon-backbone energetics, the pyrazole ring offers a high heat of formation (

) due to its inherent N-N bonds and aromatic stability.^[1]

This guide details the synthesis, functionalization, and application of nitro-pyrazole alcohols—specifically focusing on

-(2-hydroxyethyl)-3,5-dinitropyrazole (HEDNP) and 4-hydroxy-3,5-dinitropyrazole (HODNP). These compounds serve as precursors for two vital material classes:

- Energetic Plasticizers: Via nitrate ester functionalization.

- Energetic Binders: Via polyurethane curing systems.

Part 1: Molecular Architecture & Design Logic

Why Pyrazoles?

The pyrazole heterocycle is unique among energetic scaffolds.

- Density: The planar ring allows for efficient crystal packing (densities often).
- Enthalpy: The ring possesses a positive heat of formation, contributing to the overall energy release without relying solely on oxidation.
- Modifiability: The acidic N-H proton (in 3,5-DNP) allows for facile alkylation, introducing hydroxyl "hooks" for polymer chemistry without destroying the energetic core.

The Hydroxyl Functionality

The introduction of an alcohol group (-OH) is not for energy, but for processability.

- N-Alkyl Alcohols (e.g., HEDNP): The -OH group is separated from the ring by an alkyl spacer. This is used to react with isocyanates (curing) or nitrating agents (plasticizing).
- C-Hydroxyls (e.g., HODNP): The -OH is directly on the ring. This increases acidity, allowing for the formation of thermally stable, insensitive zwitterionic salts.

Part 2: Synthesis Protocols

Protocol A: Synthesis of -(2-hydroxyethyl)-3,5-dinitropyrazole (HEDNP)

Target: Precursor for Energetic Binders

Mechanism: Nucleophilic substitution (

). The pyrazolate anion attacks the alkyl halide.

Reagents:

- 3,5-Dinitropyrazole (3,5-DNP)[1][2][3]
- 2-Chloroethanol (or Ethylene Oxide for industrial scale)
- Base: Potassium Carbonate () or Sodium Hydroxide ()
- Solvent: Acetonitrile () or Water

Step-by-Step Methodology:

- Deprotonation: Dissolve 3,5-DNP (1.0 eq) in acetonitrile. Add (1.2 eq). Stir at ambient temperature for 30 minutes. Why? Generates the nucleophilic pyrazolate anion.
- Alkylation: Add 2-chloroethanol (1.5 eq) dropwise.
- Reflux: Heat the mixture to reflux () for 12 hours. Control: Monitor via TLC or HPLC. Disappearance of the N-H peak in IR is a key indicator.
- Workup: Filter off inorganic salts. Evaporate solvent.
- Purification: Recrystallize from ethanol/water.

Critical Control Point: Temperature control is vital. Excessive heat can lead to O-alkylation (forming ethers) rather than the desired N-alkylation, although the N-alkylation is thermodynamically preferred in pyrazoles.

Protocol B: Synthesis of 4-Hydroxy-3,5-dinitropyrazole (HODNP)

Target: Precursor for Insensitive Salts

Mechanism: Oxidation of the pyrazole ring followed by nitration.

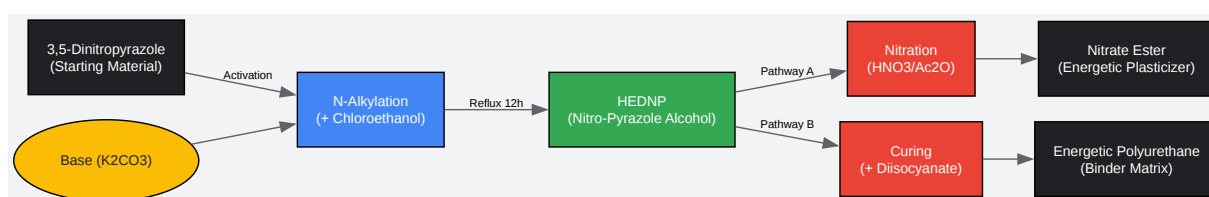
Methodology:

- Starting Material: 3,5-Dinitropyrazole.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Hydroxylation: Reaction with peroxydisulfate or similar oxidants introduces the -OH at the 4-position (the only available carbon).
- Isolation: The product precipitates as a zwitterionic solid or is isolated as a salt.

Part 3: Visualization of Workflows

Diagram 1: Synthesis & Functionalization Pathway

This diagram illustrates the conversion of the base pyrazole into both plasticizers and binders.



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Caption: Synthesis flow from 3,5-DNP to functionalized energetic materials via the alcohol intermediate.

Part 4: Performance & Data Analysis

The following table compares the properties of Nitropyrazole derivatives against standard energetic polymers (GAP) and explosives (RDX).

Table 1: Comparative Properties of Energetic Materials

Material	Density (, g/cm ³)	Detonation Velocity (, m/s)	Decomposition Temp (, °C)	Impact Sensitivity ()
RDX (Reference)	1.82	8,750	204	7.5 J (Sensitive)
GAP (Binder)	1.30	~5,000	200	Insensitive
HEDNP-Nitrate	1.65	~8,200	185	> 15 J
HODNP-Salt	1.88	8,800	273	> 40 J (Insensitive)

Data Source Interpretation:

- HEDNP-Nitrate: As a plasticizer, it offers higher density and energy than GAP, but with acceptable sensitivity.
- HODNP-Salt: The zwitterionic nature leads to extremely high density (1.88) and stability (273°C), making it a superior candidate for thermally stable explosives compared to RDX.

Part 5: Dual-Use Note (Pharma & Energetics)

While this guide focuses on energetics, the N-alkylation of pyrazoles is a shared competency with drug discovery.

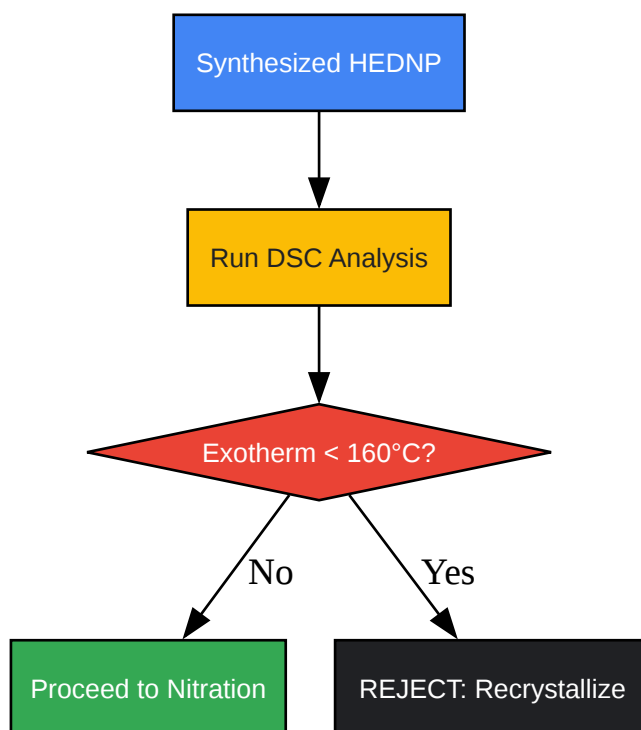
- Energetics: We target high nitrogen content (nitro groups) for energy release.
- Pharma: Researchers target specific H-bond donors/acceptors for kinase inhibition.
- Convergence: The protocol described above (Protocol A) is identical to methods used to attach solubilizing tails to pyrazole-based drugs. However, in pharma, the nitro groups would typically be reduced to amines for further coupling, whereas in energetics, the nitro groups are preserved for their oxygen balance.

Part 6: Safety & Stability (Self-Validating Systems)

When handling nitro-pyrazole alcohols, safety protocols must be self-validating:

- Thermal Scanning (DSC): Before scaling up any nitration of HEDNP, run a Differential Scanning Calorimetry (DSC) scan.
 - Pass Criteria: No exotherms below 160°C.
 - Fail Criteria: Sharp exotherm < 150°C indicates impurities or autocatalytic decomposition.
- Acidity Check: During the synthesis of nitrate esters from HEDNP, the product must be neutral.
 - Validation: Wash with dilute
until the aqueous phase pH is 7.0. Residual acid catalyzes catastrophic decomposition.

Diagram 2: Safety Decision Logic



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Caption: Go/No-Go decision tree for processing nitro-pyrazole alcohols.

References

- Bhatia, P., et al. (2024).[2] "Systematic Synthesis of Thermally Stable Zwitterionic Energetic Materials Based on 4-Hydroxy-3,5-dinitropyrazole." Organic Letters. [Link](#)[2]
- Thaltiri, V., et al. (2025). "Tailoring the Energetic Properties of Pyrazole Hybrids through Functionalization with Dinitromethyl and N-Hydroxytetrazole." ResearchGate.[5][6] [Link](#)
- Hartdegen, V. A. (2016).[7] "Energetic Polymers and Plasticizers Based on Organic Azides, Nitro Groups and Tetrazoles – Synthesis and Characterization." University of Munich (LMU). [Link](#)
- Jiang, X., et al. (2026).[8] "Synthesis of energetic materials derived from hydroxynitropyrazine." CrystEngComm. [Link](#)
- He, C., et al. (2020). "Recent Advances in Synthesis and Properties of Nitrated-Pyrazoles Based Energetic Compounds." Molecules. [Link](#)

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Sources

- 1. mdpi.com [mdpi.com]
- 2. pubs.acs.org [pubs.acs.org]
- 3. pubs.acs.org [pubs.acs.org]
- 4. Systematic Synthesis of Thermally Stable Zwitterionic Energetic Materials Based on 4-Hydroxy-3,5-dinitropyrazole - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. semanticscholar.org [semanticscholar.org]
- 8. Synthesis of energetic materials derived from hydroxynitropyrazine - CrystEngComm (RSC Publishing) [pubs.rsc.org]

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